

Essential Safety and Logistics for Handling 2-Chloro-6-iodotoluene

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Compound of Interest

Compound Name: 2-Chloro-6-iodotoluene

Cat. No.: B1349886

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-Chloro-6-iodotoluene** (CAS No. 42048-11-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-6-iodotoluene is a chemical that poses several hazards, requiring careful handling and the use of appropriate personal protective equipment. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]}

Hazard Statements:

- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^[1]

Recommended Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **2-Chloro-6-iodotoluene**, the following personal protective equipment is mandatory.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Chemical splash goggles conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[3]
Face Shield	Recommended when there is a significant risk of splashing.	
Skin Protection	Gloves	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Inspect gloves for integrity before each use.
Lab Coat	Standard laboratory coat.	
Protective Clothing	Consider additional protective clothing to prevent skin exposure during large-scale operations.[4]	
Respiratory Protection	Fume Hood	All handling of 2-Chloro-6-iodotoluene should be conducted in a well-ventilated area, preferably a certified chemical fume hood.[5]
Respirator	If a fume hood is not available or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter.[3]	

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Chloro-6-iodotoluene** is provided below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₆ ClI
Molecular Weight	252.48 g/mol [6]
Appearance	White or Colorless to Light yellow to Light orange powder to lump to clear liquid[2]
Melting Point	11°C[2]
Boiling Point	133°C[2]
Flash Point	101°C[2]
Storage Temperature	2-8°C, Protected from light

Operational Plan: Step-by-Step Handling Procedure

This section outlines the standard operating procedure for the safe handling of **2-Chloro-6-iodotoluene** in a laboratory setting.

1. Preparation and Pre-Handling Check:

- Ensure that the work area, specifically the chemical fume hood, is clean and uncluttered.
- Verify that an eyewash station and safety shower are readily accessible.[3][7]
- Don all required personal protective equipment (PPE) as specified in the table above.
- Inspect the container of **2-Chloro-6-iodotoluene** for any signs of damage or leakage.

2. Handling and Use:

- Conduct all weighing and transferring of the chemical inside a certified chemical fume hood to avoid inhalation of vapors.[5]
- Use appropriate tools (e.g., spatula, pipette) to handle the chemical, avoiding direct contact.
- Keep the container tightly closed when not in use to prevent the release of vapors.[7]
- Avoid the generation of dust or aerosols.

- If the chemical comes into contact with skin, immediately wash the affected area with plenty of soap and water.^[2]^[7]
- If the chemical splashes into the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.^[2]^[7]

3. Post-Handling:

- Decontaminate all surfaces and equipment that have come into contact with **2-Chloro-6-iodotoluene**.
- Remove and properly dispose of contaminated gloves and any other disposable PPE.
- Wash hands thoroughly with soap and water after handling the chemical.^[7]
- Store **2-Chloro-6-iodotoluene** in its original, tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.^[7] Store at the recommended temperature of 2-8°C, protected from light.

Disposal Plan

Proper disposal of **2-Chloro-6-iodotoluene** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste contaminated with **2-Chloro-6-iodotoluene** in a designated, properly labeled, and sealed hazardous waste container. This includes:
- Unused or excess **2-Chloro-6-iodotoluene**.
- Contaminated disposable PPE (gloves, etc.).
- Contaminated lab supplies (e.g., pipette tips, weighing paper).
- Rinsate from cleaning contaminated equipment.

2. Container Labeling:

- Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**2-Chloro-6-iodotoluene**".
- Indicate the associated hazards (e.g., "Irritant").

3. Storage of Waste:

- Store the hazardous waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Ensure the waste container is kept closed at all times except when adding waste.

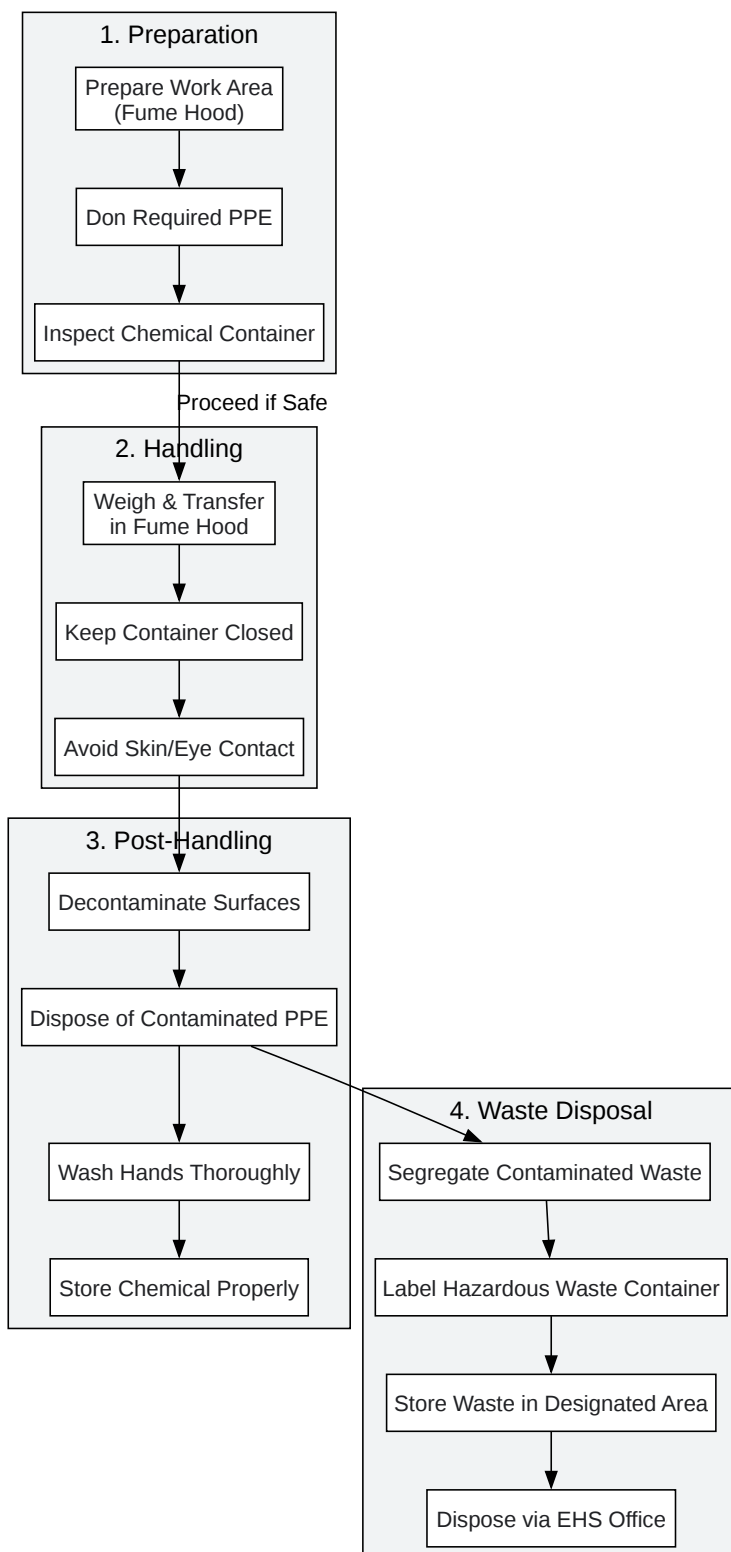
4. Final Disposal:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
[7] Do not dispose of this chemical down the drain or in the regular trash.[5][8]

Experimental Workflow and Safety Protocol Diagram

The following diagram illustrates the logical flow of operations for the safe handling and disposal of **2-Chloro-6-iodotoluene**.

Workflow for Safe Handling of 2-Chloro-6-iodotoluene



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Caption: Safe handling and disposal workflow for **2-Chloro-6-iodotoluene**.

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